

A Comprehensive Technical Guide to the Thermophysical Properties of Benzenethiol

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Compound of Interest

Compound Name: Benzenethiol

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This in-depth technical guide provides a thorough examination of the thermophysical properties of **Benzenethiol** (also known as thiophenol), a crucial organosulfur compound with applications in chemical synthesis, pharmaceuticals, and materials science. This document compiles critically evaluated data, details the experimental methodologies for their determination, and presents a relevant chemical synthesis pathway to offer a holistic resource for professionals in research and development.

Core Thermophysical Property Data

The following tables summarize key thermophysical properties of **Benzenethiol**, compiled from various reputable sources. These values are essential for process design, safety assessments, and computational modeling.

Table 1: General and Physical Properties of **Benzenethiol**

Property	Value	Source(s)
Molecular Formula	C ₆ H ₆ S	[1]
Molecular Weight	110.177 g/mol	[1]
Melting Point	-15 °C (258.15 K)	[2]
Boiling Point	169 °C (442.15 K)	[2]
Flash Point	50 °C (323.15 K) - closed cup	[2]
Density	1.073 g/mL at 25 °C	[2]
Refractive Index (n _{20/D})	1.588	[2]

Table 2: Thermodynamic Properties of **Benzenethiol**

Property	Value	Conditions	Source(s)
Standard Enthalpy of Formation (liquid)	+15.02 ± 0.27 kcal/mol	298.15 K	[3]
Standard Molar Entropy (liquid)	53.25 cal/deg·mol	298.15 K	[3]
Heat Capacity (liquid, C _{satd})	$34.985 + 2.175 \times 10^{-3} T + 6.500 \times 10^{-6} T^2$ cal/deg·mol	258-375 K	[3]
Enthalpy of Fusion	2736 cal/mol	258.27 K (Triple Point)	[3]
Enthalpy of Vaporization (ΔH _v)	$15808.5 - 13.620 T - 1.586 \times 10^{-3} T^2$ cal/mol	375-417 K	[3]

Table 3: Transport and Other Properties of **Benzenethiol**

Property	Value	Temperature (°C)	Pressure	Source(s)
Vapor Pressure	1.4 mmHg	20	-	[2]
Vapor Pressure	1.93 mmHg	Not Specified	-	[4]
Viscosity (liquid)	Data available over a range	20 to 417	Equilibrium with Gas	[5]
Thermal Conductivity (liquid)	Data available over a range	-13 to 347	Equilibrium with Gas	[5]
Surface Tension	Data available over a range	9.8 to 44.8	Equilibrium with Gas	[5]

Experimental Protocols for Thermophysical Property Determination

The accurate determination of thermophysical properties relies on precise and well-established experimental techniques. The following sections detail the methodologies commonly employed for the properties listed above.

Density Measurement: The Pycnometer Method

Density, the mass per unit volume of a substance, is a fundamental property. A highly precise method for determining the density of liquids is through the use of a pycnometer, a glass flask with a specific, accurately known volume.

Experimental Procedure:

- **Calibration:** The exact volume of the pycnometer is first determined by filling it with a reference liquid of a well-known density, such as distilled water, at a controlled temperature. The pycnometer is weighed empty, then filled with the reference liquid and weighed again. The volume is calculated from the mass and known density of the reference liquid.

- **Sample Measurement:** The calibrated pycnometer is then filled with **Benzenethiol**, ensuring no air bubbles are present.
- **Thermostating:** The filled pycnometer is placed in a thermostatic bath to bring it to the desired measurement temperature.
- **Weighing:** The pycnometer is carefully dried on the outside and weighed.
- **Calculation:** The density of the **Benzenethiol** is calculated by dividing the mass of the liquid (weight of the filled pycnometer minus the weight of the empty pycnometer) by the calibrated volume of the pycnometer.

Viscosity Measurement: Falling Ball Viscometer

Viscosity measures a fluid's resistance to flow. The falling ball viscometer is a common instrument for this purpose, relying on the principle of Stokes' Law.

Experimental Procedure:

- **Apparatus Setup:** A calibrated glass tube is filled with **Benzenethiol** and placed in a temperature-controlled water bath to maintain a constant temperature.
- **Ball Selection:** A sphere of known diameter and density is selected.
- **Measurement:** The sphere is allowed to fall through the liquid. The time it takes for the ball to travel between two marked points on the tube is measured.
- **Calculation:** The terminal velocity of the falling sphere is calculated. Using this velocity, along with the densities of the sphere and the liquid, and the diameter of the sphere, the dynamic viscosity of the **Benzenethiol** is calculated using a formula derived from Stokes' Law, which accounts for the wall effects of the tube.

Thermal Conductivity Measurement: Transient Hot-Wire Method

Thermal conductivity is the property of a material to conduct heat. The transient hot-wire method is a reliable and accurate technique for measuring the thermal conductivity of liquids.

Experimental Procedure:

- **Sensor and Sample Preparation:** A thin platinum wire, which acts as both a heating element and a temperature sensor, is immersed in the **Benzenethiol** sample within a measurement cell.
- **Heating and Measurement:** A constant electrical current is passed through the wire for a short duration (typically 1 second), causing a transient temperature increase. The change in the wire's resistance over this period is precisely measured.
- **Data Acquisition:** The temperature rise of the wire as a function of time is recorded.
- **Calculation:** The thermal conductivity of the **Benzenethiol** is determined from the slope of the line plotting the temperature increase against the natural logarithm of time. This method minimizes the influence of natural convection.

Surface Tension Measurement: Pendant Drop Method

Surface tension is the tendency of liquid surfaces to shrink into the minimum surface area possible. The pendant drop method is an optical technique used for its measurement.

Experimental Procedure:

- **Droplet Formation:** A small droplet of **Benzenethiol** is formed at the tip of a needle, hanging downwards due to gravity.
- **Image Capture:** A high-resolution camera captures the profile of the pendant drop.
- **Shape Analysis:** The shape of the drop is analyzed by software. The profile of the drop is determined by the balance between the surface tension holding the drop together and gravity pulling it down.
- **Calculation:** Based on the analysis of the drop's shape and dimensions, the surface tension is calculated using the Young-Laplace equation.

Heat Capacity Measurement: Calorimetry

Heat capacity is the amount of heat required to raise the temperature of a substance by a certain amount. Calorimetry is the science of measuring heat changes.

Experimental Procedure (Method of Mixtures):

- **Apparatus:** A calorimeter, an insulated container, is filled with a known mass of a reference liquid (e.g., water) at a known initial temperature.
- **Sample Preparation:** A known mass of **Benzenethiol** is heated to a specific, higher temperature.
- **Mixing:** The heated **Benzenethiol** is quickly transferred to the calorimeter containing the cooler reference liquid.
- **Equilibrium:** The mixture is stirred until a final, equilibrium temperature is reached.
- **Calculation:** By applying the principle of conservation of energy (heat lost by the hot substance equals the heat gained by the cold substance and the calorimeter), the specific heat capacity of **Benzenethiol** can be calculated.

Vapor Pressure Measurement: Ebulliometry

Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases at a given temperature in a closed system. An ebulliometer is an instrument used to accurately measure the boiling point of a liquid, which can then be used to determine its vapor pressure.

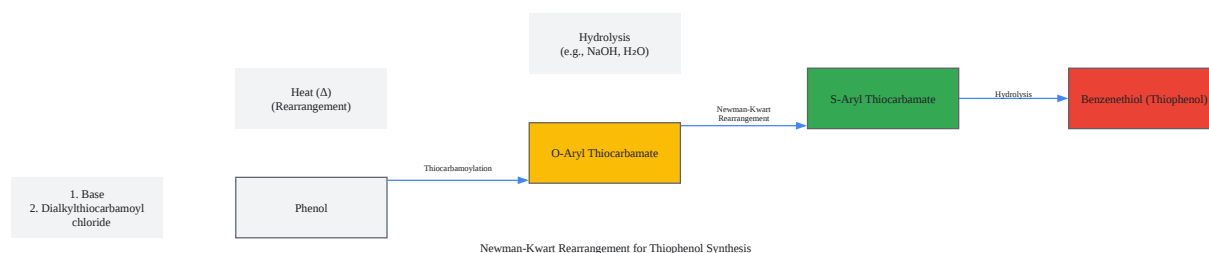
Experimental Procedure:

- **Apparatus:** The ebulliometer is filled with the **Benzenethiol** sample.
- **Pressure Control:** The system is connected to a pressure control system, which maintains a constant, known pressure.
- **Boiling Point Measurement:** The **Benzenethiol** is heated to its boiling point under the controlled pressure. The temperature of the vapor-liquid equilibrium is precisely measured using a calibrated thermometer.

- **Data Collection:** This process is repeated for a range of pressures to obtain a set of corresponding boiling points.
- **Vapor Pressure Curve:** The collected data points of pressure versus temperature constitute the vapor pressure curve of **Benzenethiol**.

Visualization of a Key Synthetic Pathway: The Newman-Kwart Rearrangement

The Newman-Kwart rearrangement is a significant reaction in organic chemistry for the synthesis of thiophenols from phenols. This intramolecular rearrangement involves the migration of an aryl group from an oxygen atom to a sulfur atom in an O-aryl thiocarbamate. The process is a key step in a multi-stage synthesis that provides an efficient route to **Benzenethiol** and its derivatives.^{[2][6]}



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Caption: Synthetic pathway for **Benzenethiol** via the Newman-Kwart rearrangement.

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Phone: (601) 213-4426

Email: info@benchchem.com